

4-Chlorothiobenzamide CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorothiobenzamide

Cat. No.: B1225484

[Get Quote](#)

An In-Depth Technical Guide to 4-Chlorothiobenzamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chlorothiobenzamide**, a versatile chemical compound with applications in synthesis and materials science. This document details its fundamental properties, synthesis protocols, and key applications, presenting data in a clear and accessible format for scientific professionals.

Core Chemical Identity

CAS Number: 2521-24-6[1][2][3][4]

Molecular Weight: 171.65 g/mol [1][2]

Physicochemical and Spectroscopic Data

A summary of the key physical and chemical properties of **4-Chlorothiobenzamide** is presented below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ ClNS	[1][2]
Appearance	White to yellow solid	
Melting Point	127-130 °C	
Boiling Point	275.6±42.0 °C (Predicted)	
Density	1.341±0.06 g/cm ³ (Predicted)	
Water Solubility	Insoluble	
pKa	12.28±0.29 (Predicted)	

Spectroscopic data for **4-Chlorothiobenzamide** is available, including Infrared (IR) and Mass Spectrometry (MS) data, which are crucial for its identification and structural elucidation.

Synthesis Protocols

The synthesis of **4-Chlorothiobenzamide** can be achieved through various methods. Below are two detailed experimental protocols for its preparation.

Protocol 1: Synthesis from 4-Chlorobenzonitrile and Thioacetamide

This protocol outlines the synthesis of **4-Chlorothiobenzamide** via the reaction of 4-chlorobenzonitrile with thioacetamide in the presence of hydrogen chloride.

Experimental Procedure:

- A mixture of 55.03 g of 4-chlorobenzonitrile and 75.13 g of thioacetamide is prepared in 600 ml of dimethylformamide.
- The mixture is chilled in an ice bath and saturated with dry hydrogen chloride gas.
- The reaction mixture is then slowly distilled on an oil bath at 100 °C.
- Once the liquid has been removed, aqueous sodium bicarbonate is added to the residue.

- The resulting solid is collected by filtration.
- The crude product is recrystallized from toluene to yield 48.35 g of **4-chlorothiobenzamide** as yellow crystals.

Protocol 2: Synthesis from 4-Chlorobenzonitrile and Sodium Hydrogen Sulfide

This method describes the synthesis of **4-Chlorothiobenzamide** using sodium hydrogen sulfide and magnesium chloride.

Experimental Procedure:

- A slurry is prepared with 70% sodium hydrogen sulfide hydrate (29 mmol) and magnesium chloride hexahydrate (14.5 mmol) in 40 mL of dimethylformamide (DMF).
- To this slurry, 4-Chlorobenzonitrile (14.5 mmol) is added, and the mixture is stirred at room temperature for 2 hours.
- The resulting green slurry is poured into 100 mL of water, and the precipitated solid is collected by filtration.
- The obtained product is resuspended in 50 mL of 1 N HCl and stirred for an additional 30 minutes.
- The solid is filtered and washed with an excess of water.
- Recrystallization of the residue from chloroform yields crystals of 4-chlorobenzothioamide suitable for X-ray analysis.

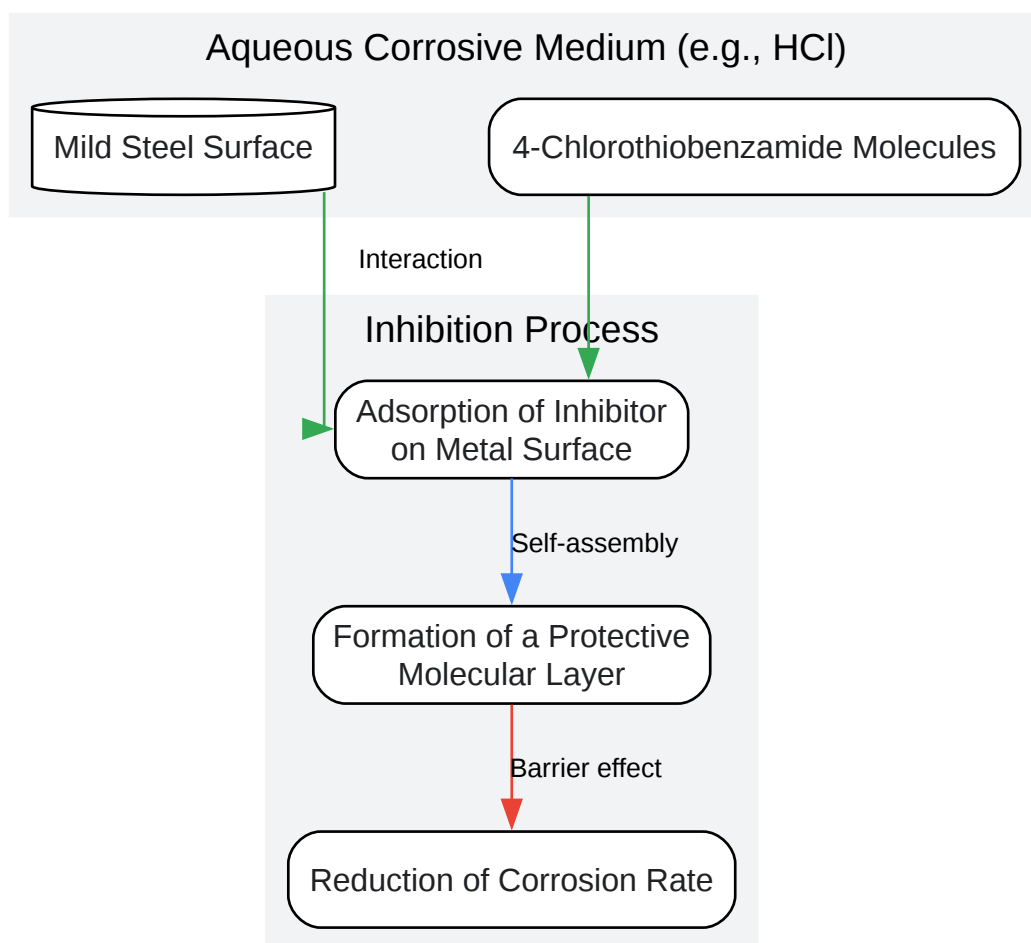
Applications in Corrosion Inhibition

4-Chlorothiobenzamide has been investigated as a corrosion inhibitor for mild steel in acidic environments. Its effectiveness is attributed to its ability to adsorb onto the metal surface, forming a protective layer that impedes the corrosion process.

The table below summarizes the corrosion inhibition efficiency of **4-chlorothiobenzamide** at various concentrations.

Inhibitor Concentration (ppm)	Inhibition Efficiency (%)
100	85.2
200	90.5
300	93.8
400	96.1
500	97.5

The mechanism of corrosion inhibition can be visualized as a multi-step process, as depicted in the following workflow diagram.



[Click to download full resolution via product page](#)

Workflow of Corrosion Inhibition by **4-Chlorothiobenzamide**.

Potential as a Scaffold for Antimicrobial Agents

While **4-Chlorothiobenzamide** itself is not primarily studied for its direct antimicrobial properties, its chemical structure serves as a valuable scaffold for the synthesis of derivatives with potential biological activities. The thioamide group is a key functional group in various pharmacologically active compounds. Research into derivatives of **4-Chlorothiobenzamide** could yield novel antimicrobial agents. Further investigation into the mechanism of action of such derivatives may reveal specific cellular targets or signaling pathways that are disrupted, opening new avenues for drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. 4-Chlorothiobenzamide | C₇H₆ClNS | CID 2734826 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Enzyme inhibition potency enhancement by active site metal chelating and hydrogen bonding induced conformation-restricted cyclopropanecarbonyl derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 4-Chlorothiobenzamide [webbook.nist.gov]
- To cite this document: BenchChem. [4-Chlorothiobenzamide CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1225484#4-chlorothiobenzamide-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com